

Proper Disposal of TINUVIN-1130: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **TINUVIN-1130**

Cat. No.: **B185860**

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For researchers, scientists, and drug development professionals, the responsible management of chemical waste is paramount to ensuring both laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the proper disposal of **TINUVIN-1130**, a hydroxyphenyl-benzotriazole class UV absorber. Adherence to these procedures is critical due to the chemical's potential for skin sensitization and its classification as toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Immediate Safety and Hazard Information

Before handling **TINUVIN-1130**, it is essential to be aware of its primary hazards. This information is critical for preventing accidental exposure and ensuring a safe laboratory environment.

Hazard Classification	Description	Precautionary Statements (Prevention)
Skin Sensitization (Category 1A)	May cause an allergic skin reaction.[1][2][3]	P261: Avoid breathing mist, vapors, or spray.[1][2][3] P272: Contaminated work clothing should not be allowed out of the workplace.[1][2] P280: Wear protective gloves.[1][2][3]
Hazardous to the Aquatic Environment (Acute, Category 2)	Toxic to aquatic life.[1]	P273: Avoid release to the environment.[1][2][3]
Hazardous to the Aquatic Environment (Chronic, Category 2)	Toxic to aquatic life with long lasting effects.[1][2][3]	P273: Avoid release to the environment.[1][2][3]

Personal Protective Equipment (PPE): When handling **TINUVIN-1130**, always use appropriate personal protective equipment. This includes:

- Eye Protection: Safety glasses with side-shields or chemical workers' goggles.[5]
- Hand Protection: Impervious gloves.[5]
- Skin and Body Protection: A lab coat or protective clothing to prevent skin contact.[5]
- Respiratory Protection: If ventilation is inadequate or there is a risk of inhaling mists or vapors, use a NIOSH-approved respirator.[1][5]

Step-by-Step Disposal Protocol for **TINUVIN-1130**

The guiding principle for the disposal of **TINUVIN-1130** is the prevention of its release into the environment.[1][2][3] Under no circumstances should this chemical be discharged into drains, surface waters, or groundwater.[1]

1. Waste Collection and Storage:

- Collect all waste **TINUVIN-1130**, including unused product and contaminated materials, in a designated, closable, and properly labeled container.[5]
- Store the waste container in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials such as oxidizing agents.[1][6]

2. Management of Spills:

- In the event of a spill, immediately contain the material using an absorbent, non-combustible material like sand.[5]
- Carefully shovel the absorbed material into a suitable container for disposal.[5]
- Thoroughly clean the spill area, and collect all cleaning materials for disposal as hazardous waste.[5]

3. Disposal of Contaminated Materials:

- Any materials that have come into contact with **TINUVIN-1130**, such as personal protective equipment, absorbent pads, and cleaning supplies, must be treated as hazardous waste.
- Place these materials in the designated waste container for **TINUVIN-1130**.

4. Final Disposal:

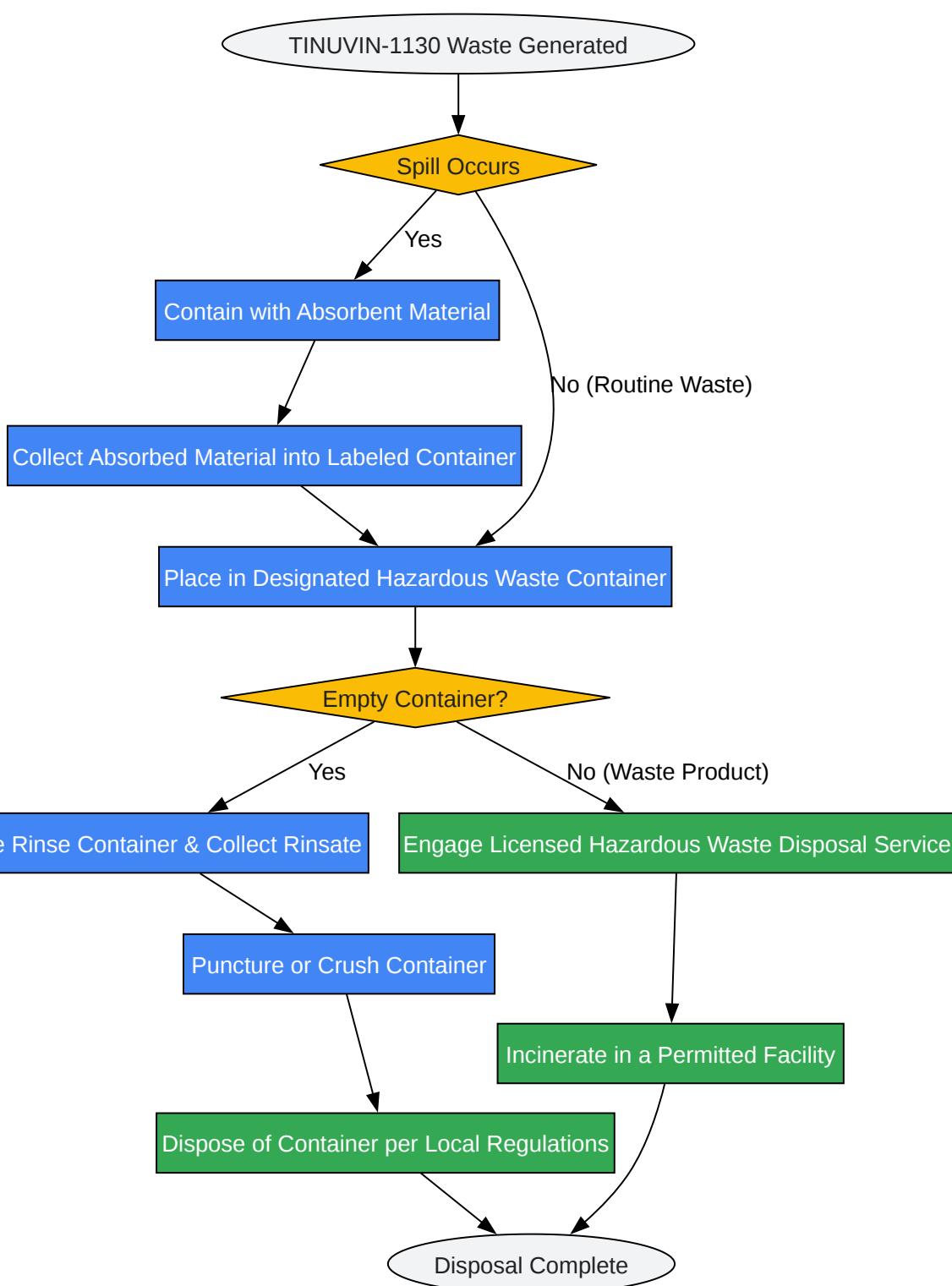
- The final disposal of **TINUVIN-1130** waste must be conducted in strict accordance with all applicable federal, state, and local regulations.[1][5]
- Engage a licensed hazardous waste disposal company to handle the transportation and final treatment of the waste.
- The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and a scrubber.[5]

5. Empty Container Disposal:

- Empty containers of **TINUVIN-1130** should be triple-rinsed (or the equivalent). The rinsate should be collected and treated as hazardous waste.

- To prevent reuse, the container should be punctured or crushed.[1][3]
- Dispose of the container in accordance with local regulations, which may include disposal in a sanitary landfill or through a licensed waste management service.[3]

The following diagram illustrates the decision-making process for the proper disposal of **TINUVIN-1130**.



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Caption: **TINUVIN-1130** Disposal Workflow.

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References

- 1. [dispersions-resins-products.bASF.us](#) [dispersions-resins-products.bASF.us]
- 2. [Tinuvin-1130 - Safety Data Sheet](#) [chemicalbook.com]
- 3. [Page loading...](#) [guidechem.com]
- 4. [chemicalbook.com](#) [chemicalbook.com]
- 5. [msdsreport.com](#) [msdsreport.com]
- 6. [super-krete.com](#) [super-krete.com]
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Phone: (601) 213-4426
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